

Technical Support Center: Ispinesib Mesylate Solubility Guide

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Compound of Interest

Compound Name: *Ispinesib mesylate*

CAS No.: 514820-03-2

Cat. No.: B1237580

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Product Code: SB-715992 (**Ispinesib Mesylate**) Category: Kinesin Spindle Protein (KSP/Eg5) Inhibitor Document Type: Technical Troubleshooting & Formulation Guide

The Chemistry of Solubility (The "Why")

Ispinesib mesylate is a synthetic small molecule derived from quinazolinone.^[1] While the mesylate salt form is engineered to improve solubility compared to the free base, it remains a hydrophobic compound with critical pH-dependent limitations.

Understanding the underlying chemistry is the first step to preventing experimental failure.

The Mechanism of Precipitation

Ispinesib contains basic nitrogen centers. In the mesylate salt form, these nitrogens are protonated, allowing the molecule to dissolve in polar solvents. However, this solubility is metastable in aqueous buffers at neutral pH (7.2–7.4).

- Acidic Environment (pH < 6): The molecule remains protonated and soluble.
- Neutral/Basic Environment (pH > 7): The buffering capacity of PBS or cell culture media strips the protons from the Ispinesib molecule. This reverts it to its free base form, which is highly lipophilic and insoluble in water, causing immediate "crashing out" (visible cloudiness or microscopic crystal formation).

Solubility Profile Table

Solvent / Medium	Solubility Limit	Stability	Notes
DMSO (Anhydrous)	~30–90 mg/mL	High (Months at -20°C)	Hygroscopic Risk: Absorbs water from air, reducing solubility over time.
Ethanol	~30–90 mg/mL	Moderate	Good intermediate solvent.
Water (Pure)	< 0.1 mg/mL	Low	Do not use for stock preparation.
PBS (pH 7.2)	< 0.5 mg/mL	Very Low (< 24 hrs)	Prone to rapid precipitation.
Cell Media (RPMI/DMEM)	< 10 µM (typically)	Low	Requires carrier (DMSO) and rapid mixing.

Troubleshooting Guide (The "How")

Scenario A: "My solution turned cloudy immediately upon adding the stock to cell culture media."

Diagnosis: Solvent Shock / Localized Precipitation. When a drop of high-concentration DMSO stock hits the aqueous media, the local concentration of Ispinesib at the interface exceeds its solubility limit before it can disperse. The pH shift causes immediate reversion to the insoluble free base.

Corrective Protocol:

- Pre-warm the cell culture media to 37°C (solubility increases with temperature).
- Vortex the media continuously while adding the DMSO stock dropwise (do not add all at once).

- Intermediate Dilution: If targeting a high final concentration, create a 10x intermediate dilution in media, vortex vigorously, and then add to the final vessel.

Scenario B: "I see crystals in my DMSO stock after taking it out of the freezer."

Diagnosis: Moisture Contamination or Saturation. DMSO is hygroscopic. If the vial was opened frequently in humid conditions, it absorbed water. Ispinesib is insoluble in DMSO+Water mixtures.

Corrective Protocol:

- Sonicate the vial in a water bath at 37°C for 10–15 minutes.
- If crystals persist, the DMSO is likely "wet." You may need to centrifuge, recover the supernatant, and re-verify concentration via HPLC/UV, or discard and prepare fresh stock using anhydrous DMSO (stored over molecular sieves).

Scenario C: "How do I formulate this for animal studies (In Vivo)?"

Diagnosis: Standard aqueous buffers (PBS) will fail. You cannot inject a DMSO stock directly (toxicity) or a PBS suspension (poor bioavailability). You must use a vehicle that maintains solubility.

Recommended Vehicle (Standard Protocol):

- 10% Ethanol (Solubilizer)^[2]
- 10% Cremophor EL (Surfactant/Emulsifier)
- 80% D5W (5% Dextrose in Water)

Preparation Steps:

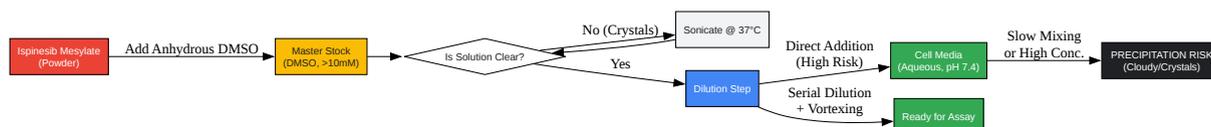
- Dissolve **Ispinesib Mesylate** in Ethanol.
- Add Cremophor EL and vortex until clear.

- Slowly add D5W while vortexing. Use immediately.

Visual Workflows

Workflow 1: Proper Dissolution Strategy

This diagram outlines the decision logic for preparing samples to avoid precipitation.

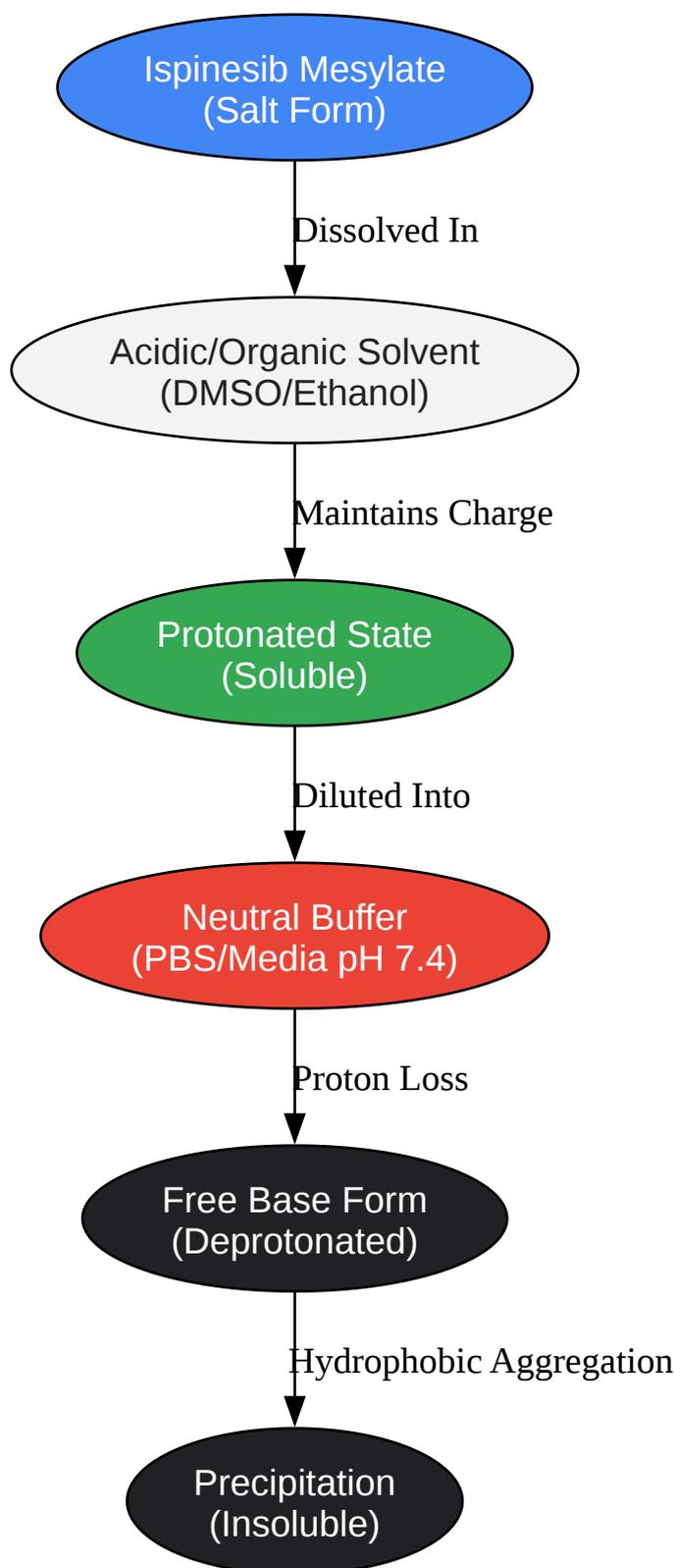


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Figure 1: Decision tree for solubilizing **Ispinesib Mesylate**. Note the critical loop at the stock inspection stage.

Workflow 2: The pH Mechanism

Understanding the protonation state helps explain why PBS causes crashes.



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Figure 2: The chemical mechanism of precipitation. Neutral pH strips the stabilizing proton from the salt form.

Frequently Asked Questions (FAQs)

Q: Can I store the diluted aqueous solution for use next week? A: No. Aqueous dilutions of Ispinesib are thermodynamically unstable. The compound will slowly crystallize over 24 hours, even if it looks clear initially. Always prepare dilutions fresh on the day of the experiment.

Q: What is the maximum concentration I can use in cell culture? A: This depends on the specific media, but generally, keeping the final DMSO concentration below 0.5% is standard. If you need 10 μ M Ispinesib, and your stock is 10 mM, you are adding 1 μ L per mL (0.1% DMSO). This is usually safe. Exceeding 50 μ M in media often leads to precipitation.

Q: Can I use PEG400 instead of Cremophor for in vivo work? A: Yes. An alternative formulation often cited is: 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline. This formulation relies on the co-solvency of PEG and DMSO to keep the compound in solution.

References

- Purcell, J. W., et al. (2010). "Activity of the Kinesin Spindle Protein Inhibitor Ispinesib (SB-715992) in Models of Breast Cancer." *Clinical Cancer Research*. (Discusses in vivo formulation: 10% ethanol, 10% cremophor, 80% D5W).^[2] [\[Link\]](#)
- PubChem.Ispinesib Compound Summary (CID 6851740). [\[Link\]](#)^[3]

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Sources

- 1. Ispinesib | C₃₀H₃₃CIN₄O₂ | CID 6851740 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Activity of the Kinesin Spindle Protein Inhibitor Ispinesib (SB-715992) in Models of Breast Cancer - PMC [pmc.ncbi.nlm.nih.gov]

- [3. Ispinesib \(SB-715992\) \(CAS 336113-53-2\) | Abcam \[abcam.com\]](#)
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